

Technical Support Center: 2,4-Dibromoanisole

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Compound of Interest

Compound Name: 2,4-Dibromoanisole

Cat. No.: B1585499

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2,4-Dibromoanisole**.

Frequently Asked Questions (FAQs)

Q1: What is **2,4-Dibromoanisole** and what are its primary applications?

A1: **2,4-Dibromoanisole**, with the molecular formula $C_7H_6Br_2O$, is a chemical compound that appears as a white or light yellow powder.^{[1][2]} It serves as a crucial intermediate in organic synthesis, particularly in the development of pharmaceuticals such as anti-cancer and anti-inflammatory agents.^[1] It is also used in the formulation of agrochemicals like pesticides and herbicides, and in the production of specialty chemicals, including flame retardants and dyes.^{[1][3]}

Q2: What are the recommended storage conditions for **2,4-Dibromoanisole**?

A2: To ensure its stability, **2,4-Dibromoanisole** should be stored in a cool, dry, and well-ventilated area.^{[4][5]} The container should be kept tightly closed and sealed.^{[4][5]} Several suppliers recommend storage at room temperature.^{[1][6][7]}

Q3: What personal protective equipment (PPE) is required when handling **2,4-Dibromoanisole**?

A3: When handling **2,4-Dibromoanisole**, it is imperative to use appropriate personal protective equipment to prevent exposure. This includes:

- Eye/Face Protection: Wear chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8][9]
- Skin Protection: Wear durable, chemical-resistant gloves and protective clothing to prevent skin contact.[8][9][10]
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate or there is a risk of inhaling dust, a NIOSH/MSHA approved respirator should be used.[9][11][12]

Q4: What are the primary hazards associated with **2,4-Dibromoanisole**?

A4: **2,4-Dibromoanisole** is classified with several hazards. It can cause skin irritation (H315) and serious eye irritation (H319).[4][13] It may also cause an allergic skin reaction (H317) and respiratory irritation (H335).[4][13][14] Some data also suggests it may be harmful if swallowed.[14]

Q5: How should I respond to an accidental spill of **2,4-Dibromoanisole**?

A5: In the event of a spill, ensure adequate ventilation and wear the appropriate personal protective equipment.[4] For a solid spill, you should sweep it up and place it into a suitable, sealed container for disposal.[8] Avoid generating dust.[15] For a liquid spill, absorb it with an inert material like vermiculite or sand and then place it in a suitable container for disposal.[4][9] Prevent the spilled material from entering drains or waterways.[4][16]

Q6: What are the proper first-aid measures in case of exposure?

A6: Immediate first aid is crucial in case of accidental exposure:

- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[4][8]
- Skin Contact: Wash the affected area immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation occurs.[4][8]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek medical attention.[4][8]

- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[4\]](#)[\[12\]](#)[\[17\]](#)

Q7: What substances are incompatible with **2,4-Dibromoanisole**?

A7: **2,4-Dibromoanisole** should not be stored or handled with strong oxidizing agents and strong acids to avoid potentially hazardous reactions.[\[8\]](#)[\[9\]](#)

Q8: How should I dispose of **2,4-Dibromoanisole** waste?

A8: **2,4-Dibromoanisole** and its containers must be disposed of as hazardous waste.[\[4\]](#) Disposal should be carried out in accordance with all applicable local, regional, and national regulations.[\[8\]](#) It is important to consult with environmental services or hazardous waste disposal professionals to ensure compliance.

Troubleshooting Guide

Issue	Potential Cause(s)	Troubleshooting Steps
Difficulty Dissolving the Compound	The compound has low solubility in aqueous solutions. [18]	Use an appropriate organic solvent. Consult literature for suitable solvents for your specific reaction.
Inconsistent Experimental Results	- Impurity of the compound.- Degradation due to improper storage.- Contamination during handling.	- Verify the purity of the 2,4-Dibromoanisole using an appropriate analytical method (e.g., GC, NMR).- Ensure the compound has been stored according to the recommended conditions (cool, dry, tightly sealed).- Review handling procedures to minimize cross-contamination.
Skin or Eye Irritation During Handling	Inadequate or improper use of Personal Protective Equipment (PPE).	- Immediately follow first-aid procedures.- Review and ensure proper PPE is being worn at all times, including chemical-resistant gloves and safety goggles.[8][9]- Handle the compound in a well-ventilated area or a fume hood to avoid dust inhalation.

Data Presentation

Table 1: Physical and Chemical Properties of **2,4-Dibromoanisole**

Property	Value	Reference(s)
CAS Number	21702-84-1	[1][4]
Molecular Formula	C ₇ H ₆ Br ₂ O	[1][4][18]
Molecular Weight	265.93 g/mol	[1][4][14]
Appearance	White to light yellow powder/solid	[1][8]
Melting Point	60 - 64 °C / 140 - 147.2 °F	[1][3][8][18]
Boiling Point	101 - 106 °C @ 1 mmHg	[3][8][18]
Density	~1.8 g/cm ³	[18]
Solubility in Water	Practically insoluble (~0.034 g/L)	[18]

Table 2: Safety and Hazard Information

Hazard Classification	GHS Hazard Statement	Precautionary Statement Examples	Reference(s)
Skin Irritation (Category 2)	H315: Causes skin irritation	P280: Wear protective gloves.	[4] [13]
Eye Irritation (Category 2)	H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4] [13]
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction	P261: Avoid breathing dust.	[4] [14]
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	P271: Use only outdoors or in a well-ventilated area.	[13] [14]

Experimental Protocols

Protocol 1: Safe Weighing and Handling of Solid **2,4-Dibromoanisole**

- Preparation: Before handling, ensure you are in a well-ventilated laboratory space or are using a fume hood. Put on all required PPE, including a lab coat, chemical safety goggles, and chemical-resistant gloves.
- Container Handling: Retrieve the **2,4-Dibromoanisole** container from its designated storage location. Check the container for any damage or leaks before opening.
- Weighing: Open the container carefully. Use a clean spatula to transfer the desired amount of the solid compound onto a weigh boat on a calibrated analytical balance. Avoid creating

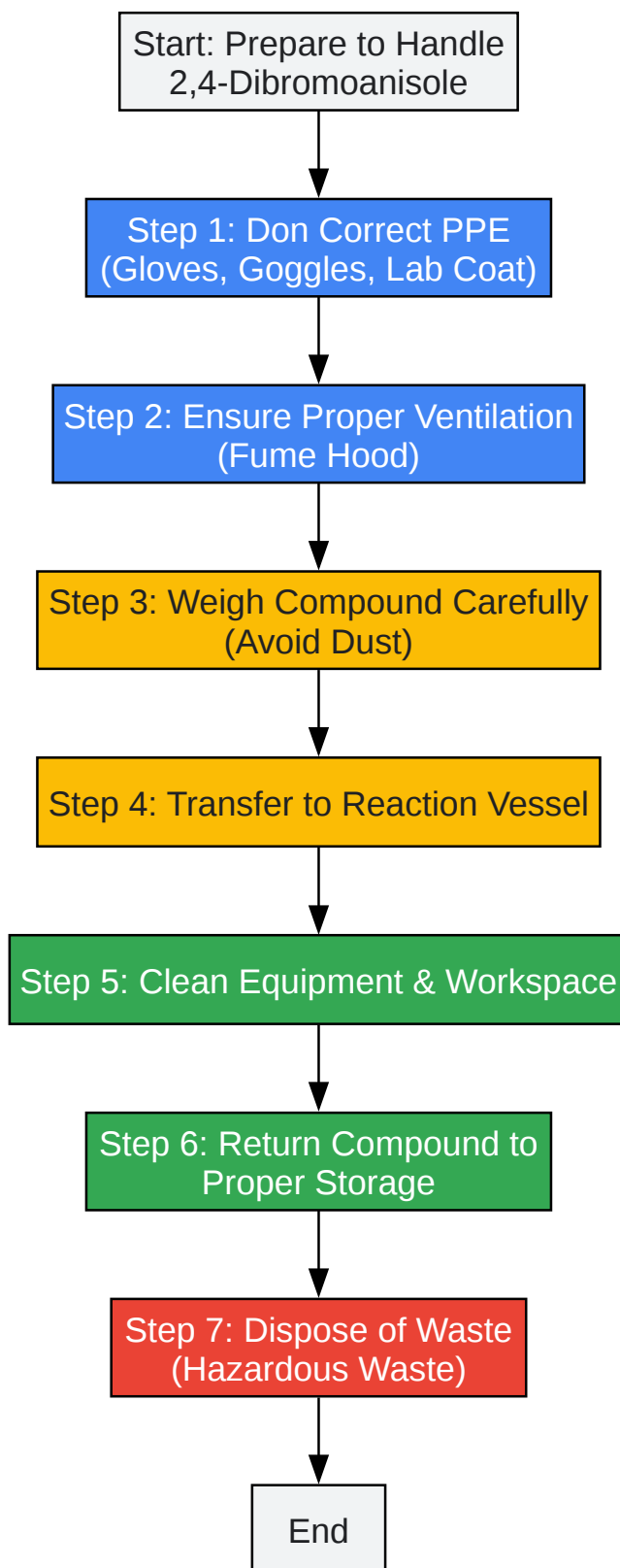
dust. If dust is generated, ensure it is contained within the fume hood.

- Cleanup: Once the desired amount is weighed, securely close the main container. Clean the spatula and the weighing area of any residual powder. Dispose of any contaminated materials (e.g., weigh boat, gloves) as hazardous waste.

Protocol 2: Spill Cleanup Procedure for Solid **2,4-Dibromoanisole**

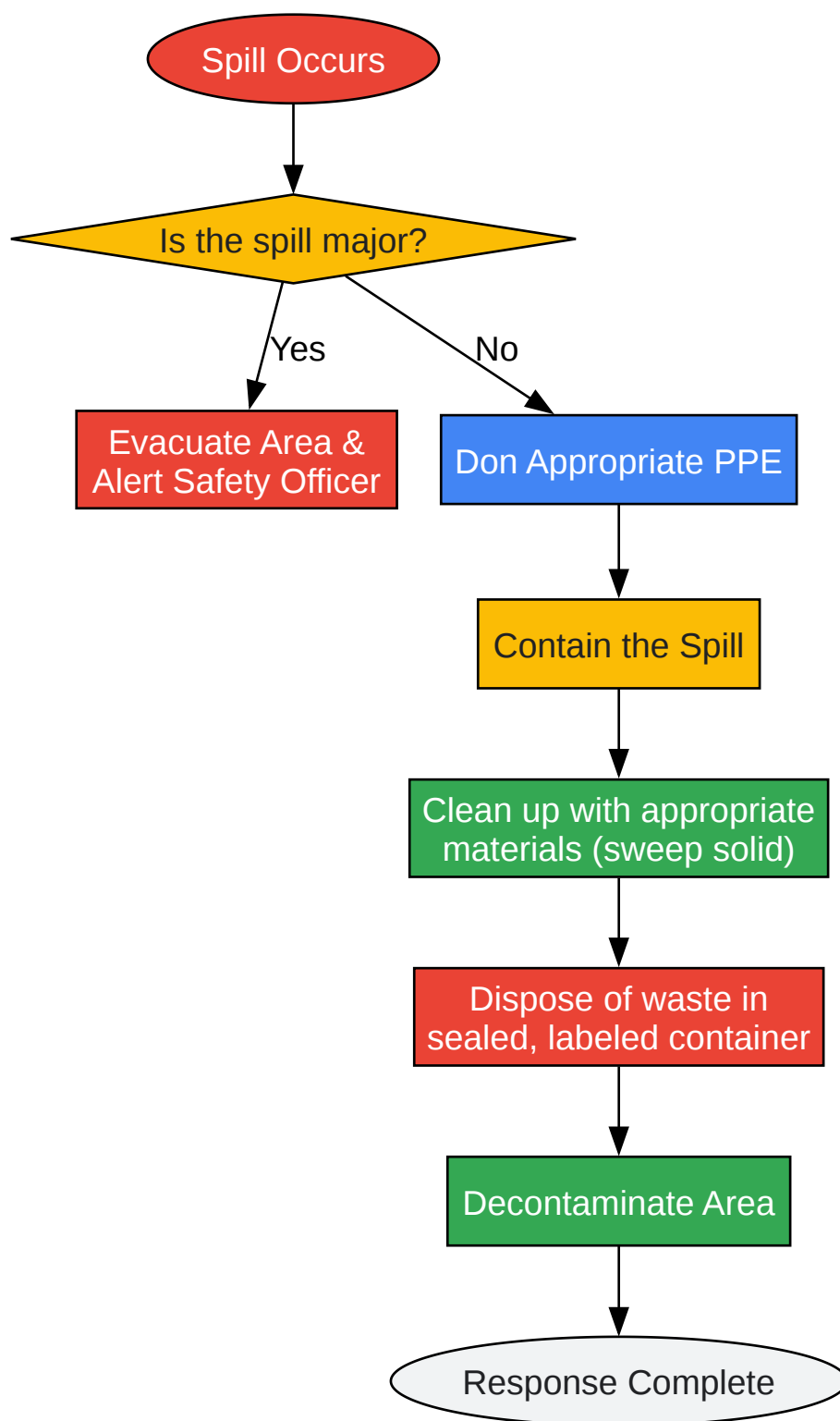
- Area Evacuation and Alert: Alert personnel in the immediate area of the spill. If the spill is large, evacuate the laboratory and inform the appropriate safety officer.
- Assess the Spill: Cautiously assess the extent of the spill. Ensure you have the correct PPE before proceeding with the cleanup.
- Containment: Prevent the spilled material from spreading or entering drains.
- Cleanup: Carefully sweep up the spilled solid material.^[8] Avoid any actions that could generate dust. Place the collected material into a clearly labeled, sealable container for hazardous waste.
- Decontamination: Clean the spill area with a suitable solvent and then with soap and water.
- Waste Disposal: Dispose of all cleanup materials, including contaminated gloves and cleaning cloths, as hazardous waste according to institutional and local regulations.^[8]

Visualizations



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Caption: Workflow for the safe handling of **2,4-Dibromoanisole**.



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